

Safety and Handling Precautions for 4-tert-butyl octane: A Technical Guide

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Compound of Interest

Compound Name: 4-Tert-butyl octane

Cat. No.: B14535771

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Disclaimer: This technical guide provides general safety and handling information for **4-tert-butyl octane** based on its chemical structure as an aliphatic hydrocarbon. As of December 2025, a specific Safety Data Sheet (SDS) with comprehensive toxicological and environmental data for **4-tert-butyl octane** is not readily available in public databases. The information herein is extrapolated from data on similar substances and general chemical safety principles. It is imperative to consult a certified Safety Data Sheet from the manufacturer or supplier before any handling or use of this compound. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

4-tert-butyl octane is a branched-chain aliphatic hydrocarbon. Its structure suggests it is a combustible liquid with properties similar to other C12 alkanes. Due to the lack of specific toxicological data, a precautionary approach to handling is essential. This guide outlines the anticipated hazards, recommended handling procedures, and emergency protocols based on the general properties of this class of compounds.

Physical and Chemical Properties

While comprehensive safety data is limited, some physical properties for **4-tert-butyl octane** have been reported. These properties are crucial for understanding its potential physical hazards, such as flammability and potential for vapor accumulation.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
Boiling Point	191°C	ChemicalBook[2]
Melting Point	-50.8°C (estimate)	ChemicalBook[2]
Density	0.7602 g/cm ³	ChemicalBook[2]
CAS Number	62184-32-1	PubChem[1]

Hazard Identification and GHS Classification (Anticipated)

A formal GHS classification for **4-tert-butyl-octane** is not currently available. However, based on the properties of similar alkanes, the following hazards should be anticipated.

Physical Hazards:

- **Flammable Liquid:** While a flashpoint is not documented, its boiling point suggests it is a combustible liquid. Vapors may be flammable and form explosive mixtures with air.
- **Aspiration Hazard:** If swallowed, it may be fatal if it enters the airways, a common hazard for low-viscosity hydrocarbons.

Health Hazards:

- **Skin Irritation:** Prolonged or repeated contact may cause skin irritation and dermatitis due to defatting of the skin.
- **Eye Irritation:** Direct contact with the liquid or high concentrations of vapor may cause eye irritation.
- **Respiratory Irritation:** Inhalation of high concentrations of vapor or mist may cause respiratory tract irritation, dizziness, and drowsiness.

Environmental Hazards:

- **Aquatic Toxicity:** While no specific data exists for **4-tert-butyloctane**, similar long-chain hydrocarbons can be toxic to aquatic life with long-lasting effects.

Safe Handling and Storage

Adherence to strict safety protocols is paramount when handling **4-tert-butyloctane**, especially given the absence of comprehensive safety data.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn to protect clothing and skin.
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

Engineering Controls

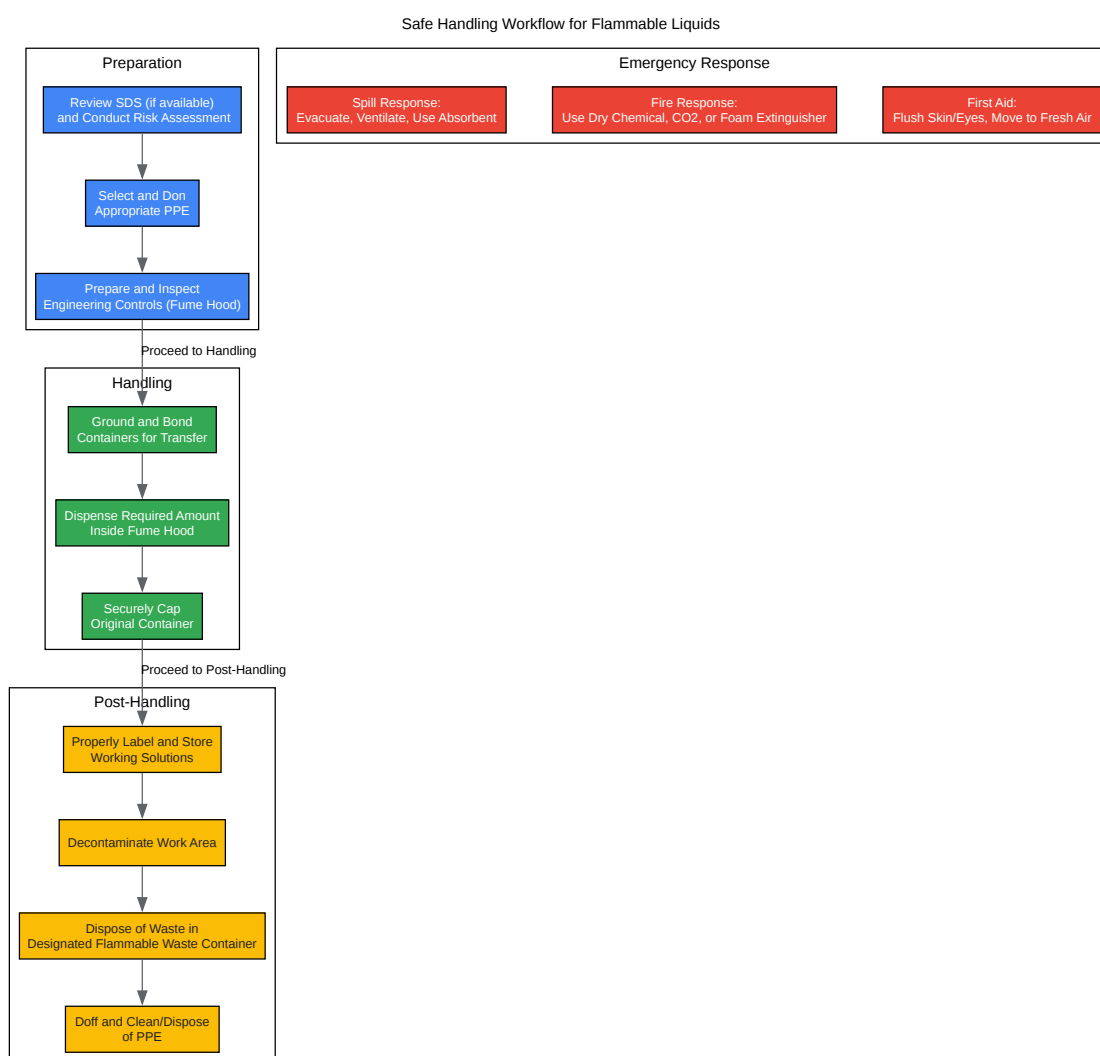
- Work should be conducted in a well-ventilated laboratory.
- A chemical fume hood is the preferred engineering control to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily accessible.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.
- Ground and bond containers when transferring material to prevent static electricity buildup.

Experimental Protocols and Workflows

Due to the lack of specific experimental data for **4-tert-butyl-octane**, detailed, validated experimental protocols for its safety assessment are not available. However, a logical workflow for the safe handling of this and similar flammable liquids is presented below.



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Caption: Logical workflow for the safe handling of flammable liquids like **4-tert-butyloctane**.

Emergency Procedures

Spills

- Small Spills: In a fume hood, absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for chemical waste disposal.
- Large Spills: Evacuate the area immediately. Remove all sources of ignition. Ventilate the area. Contain the spill if possible without risk. Absorb with inert material and dispose of as hazardous waste.

Fire

- Use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam fire extinguisher.
- Do not use a direct stream of water, as it may spread the fire.
- If the fire is large or cannot be controlled, evacuate the area and call for emergency services.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Disposal Considerations

Dispose of **4-tert-butyloctane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It should be treated as a flammable hazardous waste. Do not pour down the drain or into the environment.

Conclusion

While **4-tert-butyloctane** lacks a comprehensive and publicly available safety profile, its chemical nature as a C12 aliphatic hydrocarbon necessitates stringent safety precautions. All handling should be performed with the assumption that it is a flammable liquid with potential aspiration, skin, eye, and respiratory hazards. The guidance provided in this document is intended to form a basis for safe laboratory practices. It is the responsibility of the user to perform a thorough risk assessment and to obtain and consult the manufacturer's Safety Data Sheet before commencing any work with this chemical.

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References

- 1. 4-tert-Butyloctane | C12H26 | CID 22008502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-tert-butyloctane [m.chemicalbook.com]
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